

Crystal Structures of Biphenyl Dicarboxylate Isomers: A Technical Guide

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Compound of Interest

Compound Name: Dimethyl [1,1'-biphenyl]-2,4'-dicarboxylate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the crystal structures of biphenyl dicarboxylate isomers. Biphenyl dicarboxylates are a class of organic compounds with significant applications in materials science, particularly in the formation of metal-organic frameworks (MOFs), and as intermediates in the synthesis of pharmaceuticals.[1][2][3] The isomeric substitution of the carboxylate groups on the biphenyl backbone profoundly influences the molecular conformation, crystal packing, and ultimately, the physicochemical properties of the resulting materials.

Introduction to Biphenyl Dicarboxylate Isomers

Biphenyl, a simple aromatic hydrocarbon, consists of two phenyl rings linked by a single C-C bond.[4] Substitution of two hydrogen atoms with carboxylic acid groups gives rise to several positional isomers, with the 2,2'-, 3,3'-, and 4,4'- isomers being of particular interest due to their distinct molecular symmetries and coordination capabilities. The rotational freedom around the central C-C bond allows for a range of dihedral angles between the phenyl rings, which, in conjunction with the hydrogen bonding motifs of the carboxylic acid groups, dictates the supramolecular architecture in the solid state.

Experimental Protocols

The determination of the crystal structures of biphenyl dicarboxylate isomers is primarily achieved through single-crystal X-ray diffraction.^{[5][6]} The general experimental workflow involves synthesis and purification of the compound, followed by the growth of high-quality single crystals, and finally, data collection and structure solution using a diffractometer.

Synthesis and Crystallization

Synthesis: Biphenyl dicarboxylates can be synthesized through various organic reactions. A common method for the synthesis of biphenyl-4,4'-dicarboxylic acid is the Suzuki coupling reaction, which involves the palladium-catalyzed cross-coupling of an aryl halide with an arylboronic acid.^[1] Other methods include the oxidation of the corresponding dialkylbiphenyls.^[7] For instance, 4,4'-diisopropylbiphenyl can be oxidized using molecular oxygen in the presence of a cobalt and/or manganese catalyst to yield biphenyl-4,4'-dicarboxylic acid.^[7]

Single Crystal Growth: The growth of single crystals suitable for X-ray diffraction is a critical step.^[6] Several techniques can be employed:

- **Slow Evaporation:** A saturated or nearly saturated solution of the compound is prepared in a suitable solvent. The solution is filtered to remove any particulate matter and left undisturbed in a vessel that is loosely covered, allowing for the slow evaporation of the solvent.^[8] This method is effective when the compound is moderately soluble in the chosen solvent.
- **Cooling:** A saturated solution of the compound is prepared at an elevated temperature and then allowed to cool slowly to room temperature or below.^[8] This decrease in temperature reduces the solubility of the compound, leading to crystallization.
- **Vapor Diffusion:** This technique involves dissolving the compound in a solvent in which it is soluble and placing this solution in a larger, sealed container that also contains a more volatile "anti-solvent" in which the compound is insoluble.^[8] The slow diffusion of the anti-solvent vapor into the solution of the compound induces crystallization.^[8]
- **Hydrothermal Synthesis:** For certain compounds, particularly in the formation of coordination polymers or metal-organic frameworks, crystals are grown under hydrothermal conditions where the reactants are heated in an aqueous solution in a sealed vessel.^[9]

The choice of solvent is crucial for obtaining high-quality crystals. For example, single crystals of biphenyl-4,4'-dicarboxylic acid N,N-dimethylformamide monosolvate have been obtained by

recrystallization from N,N-dimethylformamide (DMF).[\[1\]](#)[\[10\]](#)

X-ray Diffraction Data Collection and Structure Refinement

Once suitable single crystals are obtained, they are mounted on a goniometer head of a single-crystal X-ray diffractometer. The crystal is then exposed to a monochromatic X-ray beam, and the resulting diffraction pattern is collected by a detector.[\[6\]](#) The collected data, consisting of the intensities and positions of the diffracted beams, are then processed. The crystal structure is solved using direct methods or Patterson methods and subsequently refined using full-matrix least-squares on F^2 . This refinement process adjusts the atomic positions, displacement parameters, and other structural parameters to achieve the best possible fit between the calculated and observed diffraction data.

Crystal Structure Data of Biphenyl Dicarboxylate Isomers

The following tables summarize the crystallographic data for various biphenyl dicarboxylate isomers and their derivatives.

Biphenyl-2,2'-dicarboxylic Acid (Diphenic Acid)

Biphenyl-2,2'-dicarboxylic acid, also known as diphenic acid, exhibits interesting conformational properties due to the steric hindrance between the ortho-substituted carboxyl groups.[\[11\]](#)[\[12\]](#) [\[13\]](#) The crystal structure reveals two independent molecules in the asymmetric unit, both adopting an anti conformation with respect to the carboxylic acid groups.[\[14\]](#)

Compound	Biphenyl-2,2'-dicarboxylic acid-2-methyl ester[15]
Chemical Formula	C ₁₅ H ₁₂ O ₄
Crystal System	Monoclinic
Space Group	P2 ₁ /n
a (Å)	12.377(5)
b (Å)	8.082(3)
c (Å)	14.048(6)
α (°)	90
β (°)	114.410(6)
γ (°)	90
V (Å ³)	1280.4(9)
Z	2

Biphenyl-3,3'-dicarboxylic Acid

In biphenyl-3,3'-dicarboxylic acid, the carboxylic acid groups are located at the meta positions. The crystal structure is characterized by intermolecular O-H···O hydrogen bonds that link the molecules into one-dimensional zigzag chains.[9] These chains are further connected into two-dimensional supramolecular layers by weak π – π stacking interactions.[9]

Compound	Biphenyl-3,3'-dicarboxylic acid[9]
Chemical Formula	C ₁₄ H ₁₀ O ₄ [9][16]
Crystal System	Monoclinic
Space Group	C2/c
a (Å)	6.6123(9)
b (Å)	3.7648(8)
c (Å)	22.554(3)
α (°)	90
β (°)	93.14(2)
γ (°)	90
V (Å ³)	560.61(15)
Z	2
T (K)	296
Radiation	Mo Kα
μ (mm ⁻¹)	0.11

Biphenyl-4,4'-dicarboxylic Acid and its Derivatives

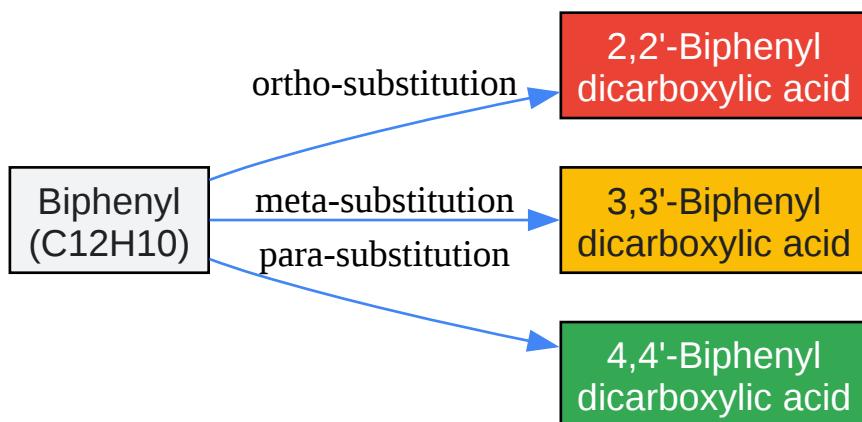
Biphenyl-4,4'-dicarboxylic acid is a linear and rigid molecule that is widely used as a linker in the construction of metal-organic frameworks (MOFs).[1] Its crystal structure often involves extensive hydrogen bonding networks.

Compound	Biphenyl-4,4'-dicarboxylic acid N,N-dimethylformamide monosolvate[10]	Dimethyl biphenyl-4,4'-dicarboxylate[17]
Chemical Formula	$C_{14}H_{10}O_4 \cdot 2C_3H_7NO$	$C_{16}H_{14}O_4$
Crystal System	Triclinic	Orthorhombic
Space Group	P-1	Pbca
a (Å)	7.666(7)	7.1358(9)
b (Å)	7.774(7)	5.9752(8)
c (Å)	9.099(8)	29.709(4)
α (°)	88.549(10)	90
β (°)	73.596(10)	90
γ (°)	65.208(7)	90
V (Å ³)	469.6(7)	1266.7(3)
Z	1	4
T (K)	150	100
Radiation	Mo K α	Mo K α
μ (mm ⁻¹)	0.10	0.10

Visualizations

Isomeric Relationship of Biphenyl Dicarboxylic Acids

The following diagram illustrates the structural relationship between the 2,2'-, 3,3'-, and 4,4'-biphenyl dicarboxylic acid isomers.

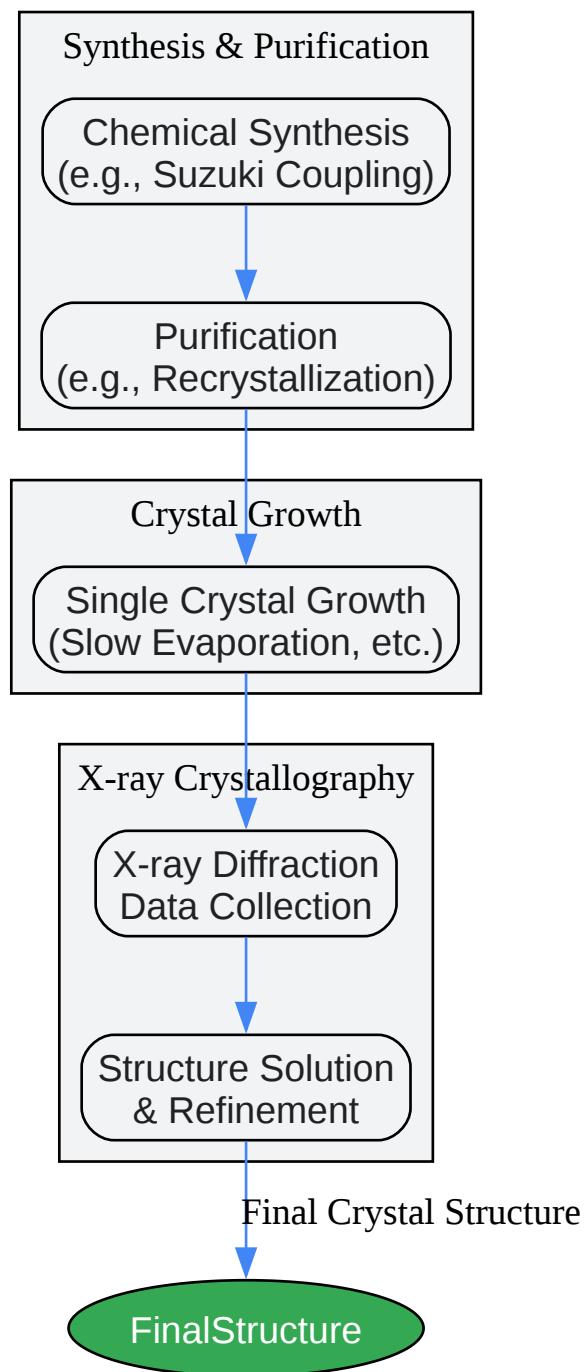


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Caption: Positional isomers of biphenyl dicarboxylic acid.

General Experimental Workflow for Crystal Structure Determination

This diagram outlines the typical workflow from compound synthesis to crystal structure determination.

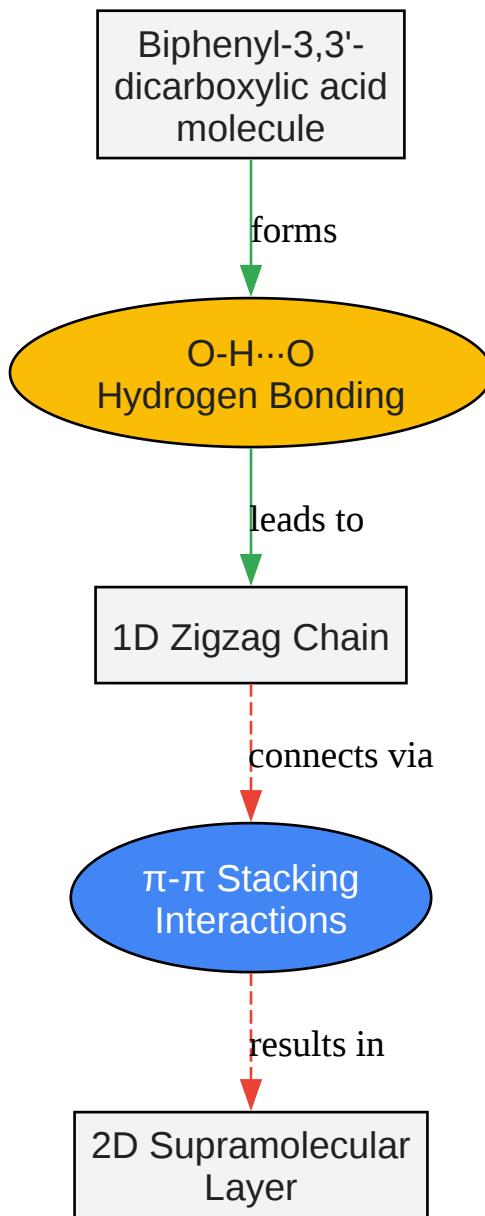


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Caption: Experimental workflow for crystal structure analysis.

Supramolecular Assembly in 3,3'-Biphenyl Dicarboxylic Acid

The following diagram illustrates the formation of supramolecular structures in the crystal of 3,3'-biphenyl dicarboxylic acid.



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Caption: Hierarchical assembly in 3,3'-biphenyl dicarboxylic acid crystal.

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